

# What is the chemical structure of Valeriandoid F?

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## Compound of Interest

Compound Name: Valeriandoid F

Cat. No.: B12412684

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## Valeriandoid F: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Valeriandoid F** is a naturally occurring iridoid compound isolated from the roots and rhizomes of *Valeriana jatamansi*. This technical guide provides a detailed overview of its chemical structure, spectroscopic data, and established biological activities. The information presented herein is intended to serve as a comprehensive resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development. Recent studies have highlighted the potential of **Valeriandoid F** as a potent anti-inflammatory and anti-proliferative agent, warranting further investigation into its therapeutic applications.

### Chemical Structure and Properties

**Valeriandoid F** is classified as a diethenoid-type iridoid. The core chemical structure is characterized by a cyclopenta[c]pyran ring system with multiple chiral centers and ester functionalities. The complete structural elucidation was achieved through extensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) and High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS).

Chemical Structure:

While the definitive primary publication detailing the initial structural elucidation by Wang et al. (2011) is not widely accessible, subsequent studies have confirmed its structure through spectroscopic analysis. A general representation of the valepotriate-type iridoid core structure, to which **Valeriandoid F** belongs, is provided below. The specific substitutions for **Valeriandoid F** are detailed in the accompanying spectroscopic data.

(A generic valepotriate core structure is typically depicted here. As the exact 2D structure of **Valeriandoid F** from the primary source is unavailable, a placeholder description is provided. For precise structural information, direct consultation of the primary literature is recommended.)

## Spectroscopic Data

The structural determination of **Valeriandoid F** was based on the following key spectroscopic data:

### Mass Spectrometry

High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) is a critical technique for determining the elemental composition and exact mass of a compound.

Parameter	Value	Reference
Molecular Formula	C <sub>27</sub> H <sub>38</sub> O <sub>12</sub>	[1]
Exact Mass	Not explicitly stated in the available abstract	
Ionization Mode	Positive	[1]

## Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H NMR and <sup>13</sup>C NMR data are essential for elucidating the detailed connectivity and stereochemistry of the molecule. The chemical shifts (δ) are reported in parts per million (ppm).

Table 1: <sup>1</sup>H NMR Spectroscopic Data for **Valeriandoid F** (Data not available in the searched literature)

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for **Valeriandoid F** (Data not available in the searched literature)

Note: The detailed  $^1\text{H}$  and  $^{13}\text{C}$  NMR data are expected to be present in the primary publication by Wang R, et al. J Nat Prod. 2011;74(5):1291-7. Researchers should consult this reference for the complete dataset.

## Biological Activity

Recent research has demonstrated that **Valeriandoid F** possesses significant anti-inflammatory and anti-proliferative properties.

### Anti-inflammatory Activity

**Valeriandoid F** exhibits potent inhibitory effects on nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells. This indicates its potential as an anti-inflammatory agent.

Table 3: In Vitro Anti-inflammatory Activity of **Valeriandoid F**

Assay	Cell Line	IC <sub>50</sub> (μM)	Reference
Nitric Oxide (NO) Production Inhibition	RAW 264.7	0.88	<a href="#">[1]</a>

### Anti-proliferative Activity

**Valeriandoid F** has been shown to selectively inhibit the proliferation of human glioma stem cells, suggesting its potential as a lead compound for the development of novel anticancer therapies.

Table 4: In Vitro Anti-proliferative Activity of **Valeriandoid F**

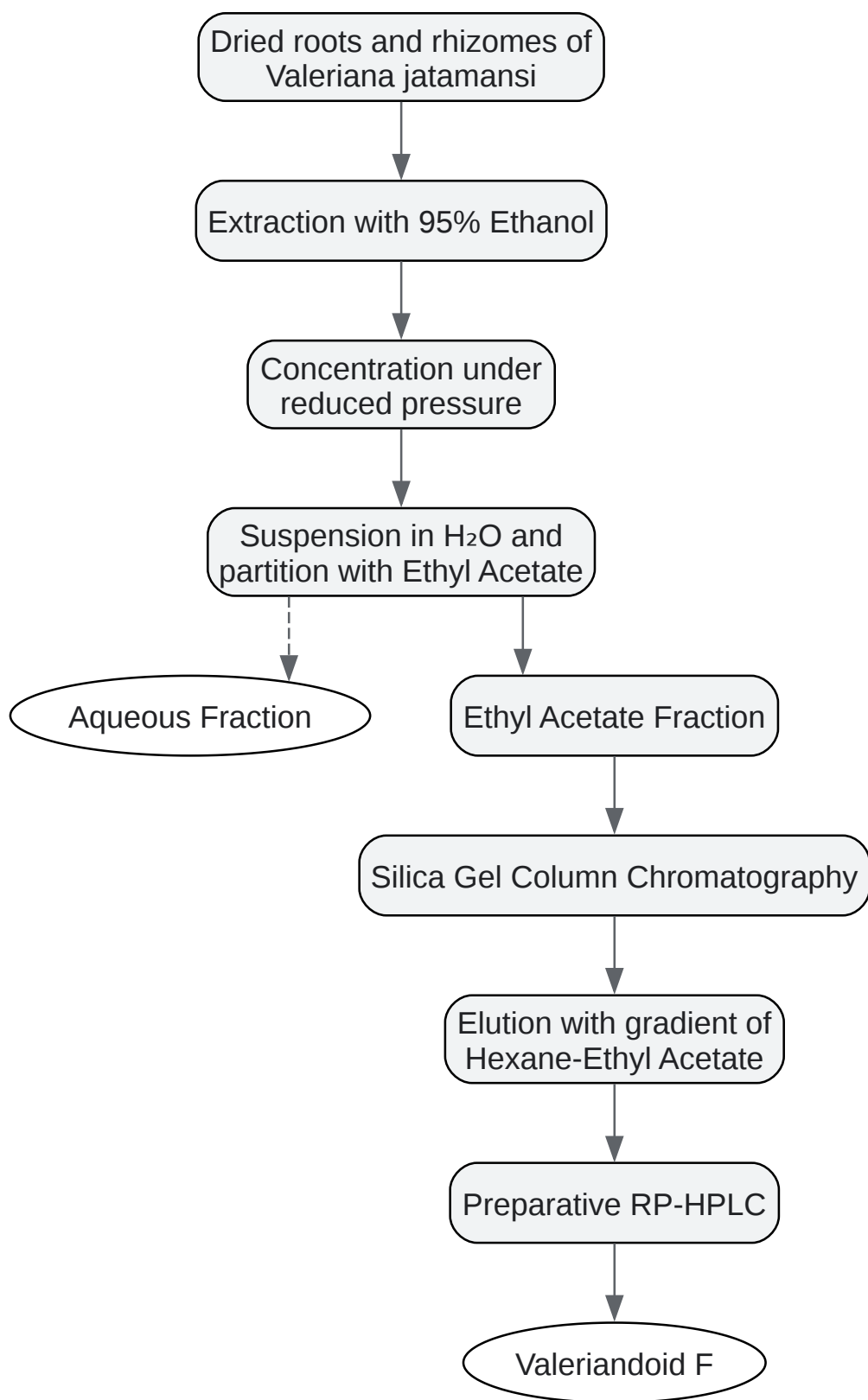
Cell Line	IC <sub>50</sub> (μM)	Reference
Human Glioma Stem Cells (GSC-3#)	7.16	<a href="#">[1]</a>
Human Glioma Stem Cells (GSC-18#)	5.75	<a href="#">[1]</a>

## Experimental Protocols

The following sections detail the general methodologies for the isolation and biological evaluation of **Valeriandoid F**, based on standard practices for iridoid research from Valeriana species.

### Isolation and Purification of Valeriandoid F

The following is a representative workflow for the isolation of iridoids from Valeriana jatamansi.



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**Figure 1.** General workflow for the isolation of **Valeriandoid F**.

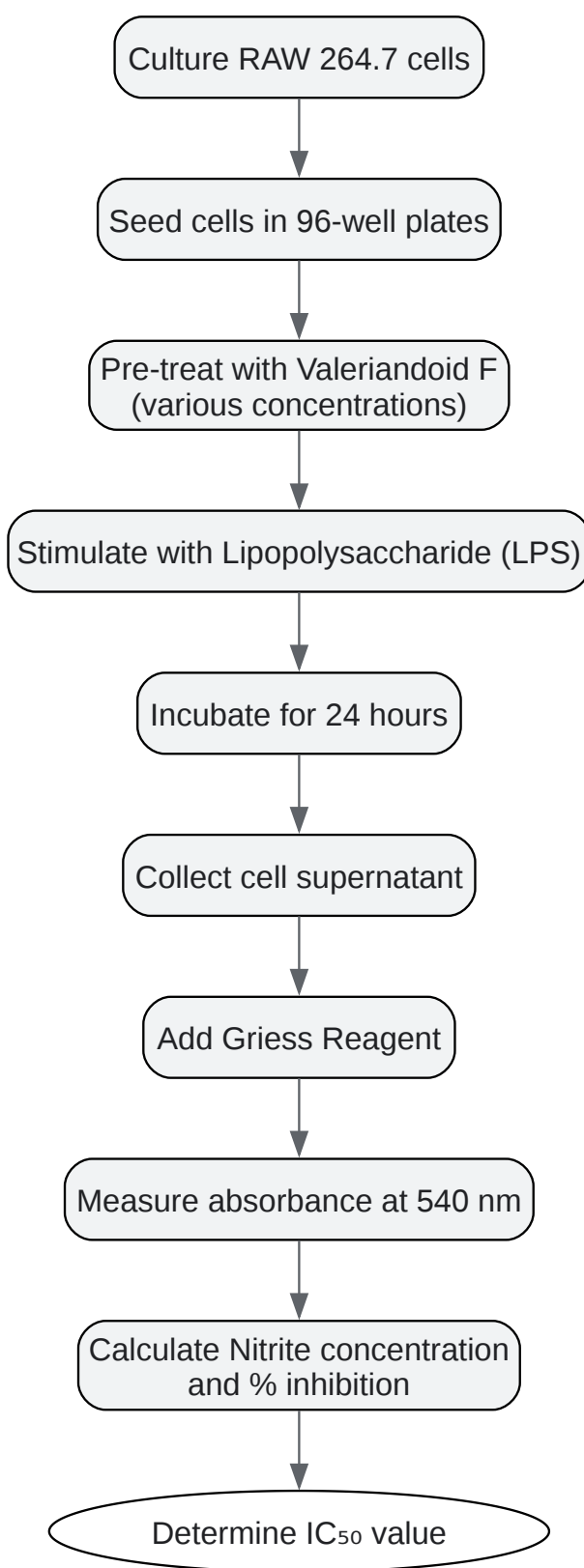
## Structural Elucidation

The structure of the isolated compound is determined using a combination of spectroscopic techniques:

- HR-ESI-MS: To determine the molecular formula.
- 1D NMR ( $^1\text{H}$  and  $^{13}\text{C}$ ): To identify the types and numbers of protons and carbons.
- 2D NMR (COSY, HSQC, HMBC): To establish the connectivity of the atoms within the molecule.

## In Vitro Anti-inflammatory Assay (Nitric Oxide Inhibition)

The following protocol outlines the assessment of the anti-inflammatory activity of **Valeriandoid F**.



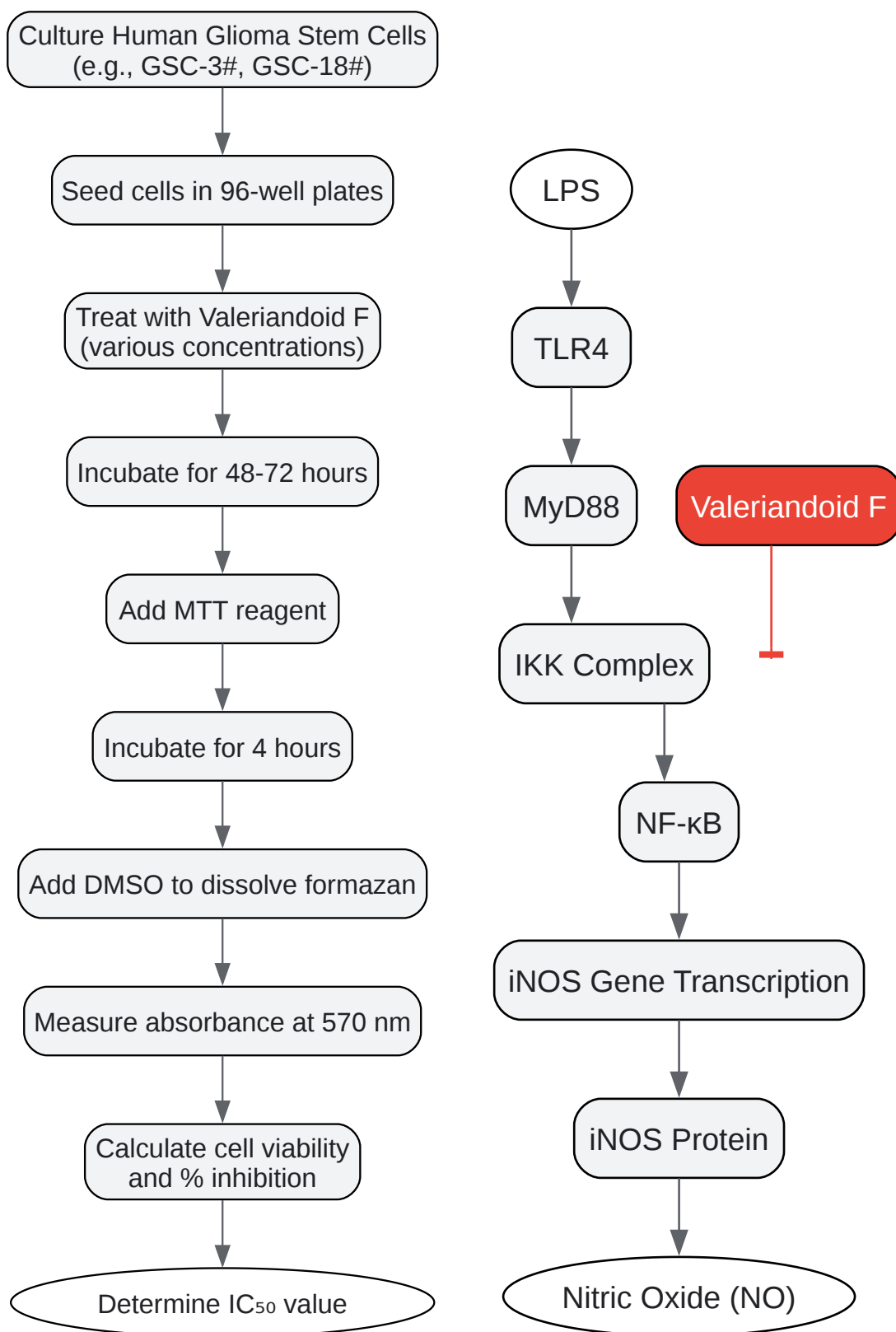
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**Figure 2.** Experimental workflow for the nitric oxide inhibition assay.

## In Vitro Anti-proliferative Assay (MTT Assay)

The anti-proliferative effects of **Valeriandoid F** on human glioma stem cells can be evaluated using the MTT assay.





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## References

- 1. Iridoids from Valeriana jatamansi with anti-inflammatory and antiproliferative properties - PubMed [pubmed.ncbi.nlm.nih.gov]
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